

Elemental analysis reference data for C₉H₁₀O₄S

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Compound of Interest

Compound Name:	3-[(Methylsulfonyl)methyl]benzoic acid
CAS No.:	261924-94-1
Cat. No.:	B2731857

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Elemental Analysis Reference Guide: C₉H₁₀O₄S (3-(Phenylsulfonyl)propanoic acid)[1]

Executive Summary & Molecule Profile

Target Analyte: 3-(Phenylsulfonyl)propanoic acid CAS: 10154-71-9 Formula: C₉H₁₀O₄S Role: Sulfur-Functionalized Organic Reference Standard[1][2][3]

In drug development and organic synthesis, 3-(Phenylsulfonyl)propanoic acid serves as a critical mid-range sulfur reference material (~15% S).[1] Unlike the ubiquitous Sulfanilamide (which contains Nitrogen), C₉H₁₀O₄S isolates the Carbon-Sulfur-Oxygen combustion dynamic, making it an excellent diagnostic standard for validating the Oxygen dosing efficiency in dynamic flash combustion analyzers without the interference of NO_x reduction columns.[1]

This guide provides the authoritative reference data for C₉H₁₀O₄S and objectively compares the two primary methodologies for its validation: Dynamic Flash Combustion (Dumas) versus Schöniger Flask Combustion (Titration).[1]

Theoretical Reference Data (The "Truth" Table)

Before initiating any experimental workflow, the instrument must be calibrated to these stoichiometric absolutes.

Element	Count	Atomic Mass	Total Mass Contribution	Theoretical % (w/w)	Acceptance Tolerance ($\pm 0.4\%$)
Carbon	9	12.011	108.10	50.46%	50.06 – 50.86%
Hydrogen	10	1.008	10.08	4.71%	4.31 – 5.11%
Sulfur	1	32.065	32.07	14.97%	14.57 – 15.37%
Oxygen	4	15.999	64.00	29.86%	Calculated by difference
Total	214.25 g/mol	100.00%			

“

Scientist's Note: The $\pm 0.4\%$ tolerance is the industry standard for purity verification (99.5%+). If your experimental data falls outside this range, check for moisture absorption (hygroscopicity) or incomplete combustion of the sulfonyl moiety.

Comparative Methodology: Flash Combustion vs. Wet Chemistry

For C₉H₁₀O₄S, the choice of analysis method impacts precision. The sulfonyl group (

) is already partially oxidized, which aids combustion but requires specific reduction capabilities in CHNS analyzers.

Comparative Performance Matrix

Feature	Method A: Dynamic Flash Combustion (CHNS)	Method B: Schöniger Flask (Thorin Titration)
Primary Mechanism	High-temp oxidation (C) GC Separation	Oxygen-rich ignition precipitation
Sample Size	Micro (1–3 mg)	Macro (10–30 mg)
Speed	High (5–8 mins/sample)	Low (30–45 mins/sample)
Precision (C9H10O4S)	Excellent for C/H; Good for S ()	Superior for S ()
Interferences	Ash accumulation; Catalyst exhaustion	Phosphate/Fluoride ions (not present in C9H10O4S)
Best Use Case	High-throughput screening; Purity confirmation	Gold Standard for Sulfur quantification; resolving ambiguous CHNS data

Detailed Experimental Protocols

Method A: Dynamic Flash Combustion (Automated CHNS)

Recommended for routine QC of C9H10O4S.[1]

The Challenge: Sulfur tends to adhere to "cold spots" in the system or form stable sulfates in the ash, leading to low recovery. The Solution: Use of Tungsten Trioxide (

) as a flux additive.[1]

Step-by-Step Protocol:

- Preparation: Weigh 2.00 mg (± 0.05 mg) of C9H10O4S into a tin capsule.
- Additive: Add 5–10 mg of

powder directly over the sample.

- Mechanism:[1]

prevents the formation of non-volatile sulfates in the ash and promotes the release of

.

- Combustion: Inject into the combustion reactor at 1150°C.
 - Critical Parameter: Ensure Oxygen injection time is sufficient (approx 5-10 seconds) to fully oxidize the phenyl ring.[1]
- Reduction: Gases pass through reduced Copper (600°C) to remove excess
and convert any
back to
.
- Detection: TCD (Thermal Conductivity Detector).

Typical Chromatogram Order:

(trace)

. [1]

Method B: Schöniger Flask Combustion (The Referee Method)

Recommended when Flash Combustion yields S values < 14.5%. [1]

The Challenge: Ensuring complete absorption of combustion gases into the liquid phase. The

Solution: Platinum mesh carrier and Hydrogen Peroxide absorber. [1]

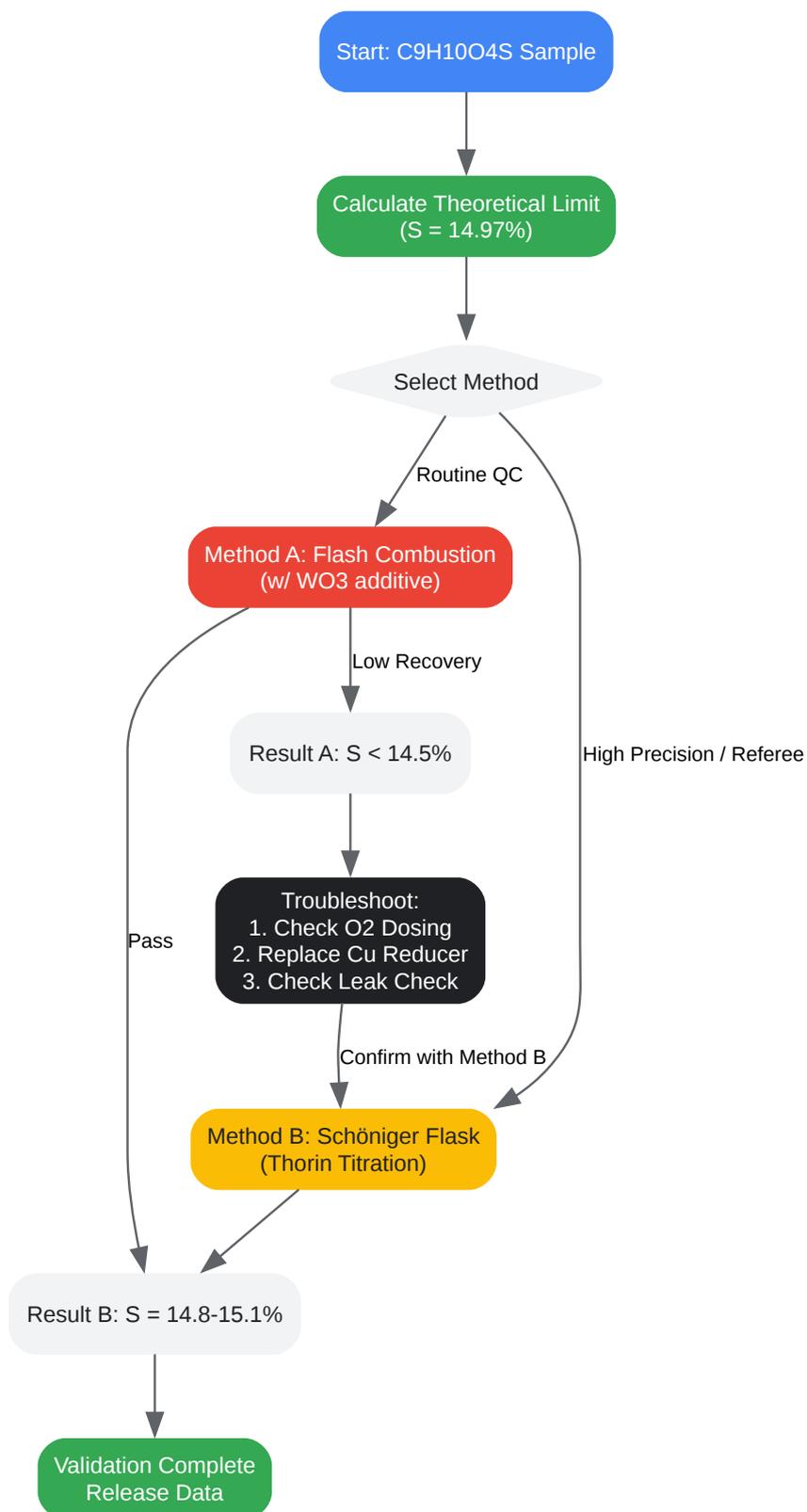
Step-by-Step Protocol:

- Setup: Prepare a 500 mL thick-walled Erlenmeyer flask with a platinum sample carrier fused to the stopper.

- Absorbing Solution: Add 10 mL of distilled water and 3 drops of 30%
to the flask.
 - Mechanism:[1]
ensures all Sulfur species are oxidized to Sulfate (
).[1]
- Ignition: Weigh 15 mg of C₉H₁₀O₄S onto ashless filter paper. Fold into the Pt carrier. Ignite and immediately insert into the Oxygen-filled flask. Invert to seal.
- Absorption: Shake vigorously for 30 seconds, then let stand for 15 minutes to allow mist to settle.
- Titration:
 - Add 40 mL Isopropanol (to lower dielectric constant).
 - Add 2 drops Thorin indicator.[1]
 - Titrate with 0.01M Barium Perchlorate (
) until the solution turns from yellow to pink.

Visualization: Analytical Decision Pathway

The following diagram illustrates the logical flow for validating C₉H₁₀O₄S, including troubleshooting steps for common failure modes.



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Figure 1: Decision logic for Sulfur analysis validation. Note the pivot to Schöniger Flask (Method B) if Flash Combustion (Method A) yields low recovery due to instrument variables.

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